

# CAS number and molecular weight of Bis-(maleimidoethoxy) ethane.

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## Compound of Interest

Compound Name: *Bis-(maleimidoethoxy) ethane*

Cat. No.: *B014171*

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## In-Depth Technical Guide: Bis-(maleimidoethoxy) ethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, applications, and experimental considerations of **Bis-(maleimidoethoxy) ethane**, a homobifunctional crosslinking agent.

## Core Properties and Specifications

**Bis-(maleimidoethoxy) ethane** is a chemical compound widely utilized in bioconjugation and materials science. Its structure features two maleimide groups connected by an ethoxyethane spacer, enabling the covalent crosslinking of molecules containing sulfhydryl (-SH) groups, such as cysteine residues in proteins.

Property	Value	Reference
CAS Number	115597-84-7	[1]
Molecular Weight	308.29 g/mol	[1]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>6</sub>	[1]
IUPAC Name	1-[2-[2-[2-(2,5-dioxo-1H-pyrrol-1-yl)ethoxy]ethoxy]ethyl]-1H-pyrrole-2,5-dione	
Synonyms	1,8-Bismaleimido-3,6-dioxaoctane, BMOE	
Solubility	Soluble in organic solvents such as DMSO and DMF.	
Decomposition Onset	298°C (TGA, N <sub>2</sub> atmosphere)	

## Applications in Research and Development

The primary utility of **Bis-(maleimidoethoxy) ethane** lies in its ability to form stable thioether bonds with sulfhydryl groups via a Michael addition reaction. This reaction is highly specific and efficient under physiological conditions (pH 6.5-7.5), making it a valuable tool in various applications:

- **Protein-Protein Interaction Studies:** By crosslinking proteins that are in close proximity, this reagent helps in the characterization of protein complexes and the study of their structures and interactions.
- **Antibody-Drug Conjugates (ADCs):** In the development of ADCs, **Bis-(maleimidoethoxy) ethane** can be used to link cytotoxic drugs to monoclonal antibodies. The antibody directs the conjugate to a specific target, such as a cancer cell, where the drug can then exert its effect.
- **Peptide-Drug Conjugates (PDCs):** Similar to ADCs, this crosslinker is employed to conjugate peptides to therapeutic agents, enhancing their delivery and stability.

- **Hydrogel Formation:** The reaction of **Bis-(maleimidoethoxy) ethane** with thiol-containing polymers is utilized to form hydrogels. These hydrogels have applications in 3D cell culture, tissue engineering, and as matrices for controlled drug release.
- **Immobilization of Biomolecules:** It can be used to attach enzymes, antibodies, or other proteins to solid supports for applications in biosensors, affinity chromatography, and diagnostics.

## Experimental Protocols

### General Protocol for Crosslinking Proteins in Solution

This protocol provides a general guideline for crosslinking sulfhydryl-containing proteins using a bismaleimide crosslinker like **Bis-(maleimidoethoxy) ethane**. Optimal conditions may vary depending on the specific proteins and experimental goals.

Materials:

- **Bis-(maleimidoethoxy) ethane**
- Anhydrous DMSO or DMF
- Conjugation Buffer (e.g., PBS, MES, or HEPES, pH 6.5-7.5, EDTA can be included to prevent disulfide bond formation)
- Protein(s) of interest with free sulfhydryl groups
- Quenching solution (e.g., DTT, 2-mercaptoethanol, or cysteine)
- Desalting column or dialysis equipment

Procedure:

- **Prepare Crosslinker Stock Solution:** Dissolve **Bis-(maleimidoethoxy) ethane** in anhydrous DMSO or DMF to a concentration of 1-10 mM.
- **Prepare Protein Solution:** Dissolve the protein(s) to be crosslinked in the conjugation buffer to a known concentration (e.g., 1-10 mg/mL). Ensure the protein solution is free of

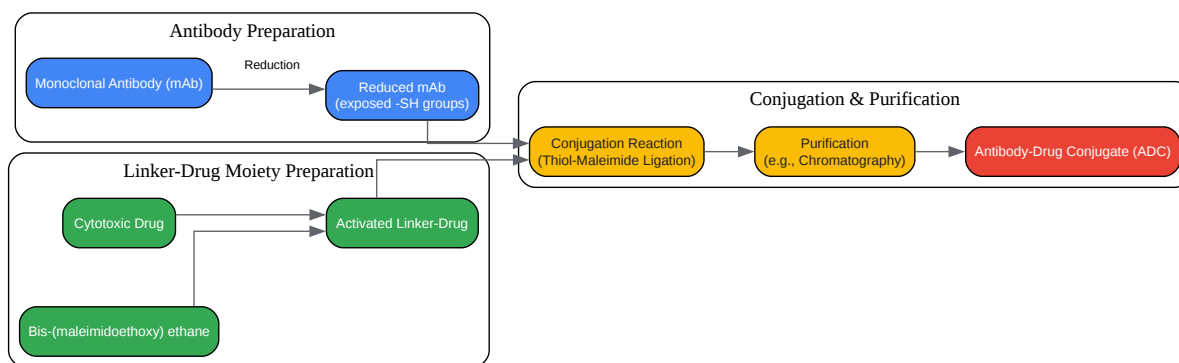
extraneous sulfhydryl-containing compounds.

- **Initiate Crosslinking Reaction:** Add the crosslinker stock solution to the protein solution. A 10- to 50-fold molar excess of the crosslinker over the protein is a common starting point. The final concentration of the organic solvent should be kept low (typically <10% v/v) to avoid protein denaturation.
- **Incubation:** Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours at 4°C.
- **Quench the Reaction:** Add the quenching solution to the reaction mixture to a final concentration of 10-50 mM to consume any unreacted crosslinker. Incubate for 15 minutes at room temperature.
- **Remove Excess Reagents:** Remove excess crosslinker and quenching reagent by desalting or dialysis.
- **Analysis:** Analyze the crosslinked products using techniques such as SDS-PAGE, Western blotting, or mass spectrometry.

## Visualizing Experimental Workflows

### Logical Workflow for Antibody-Drug Conjugate (ADC) Preparation

The following diagram illustrates a typical workflow for the preparation of an ADC using a thiol-reactive crosslinker like **Bis-(maleimidoethoxy) ethane**.

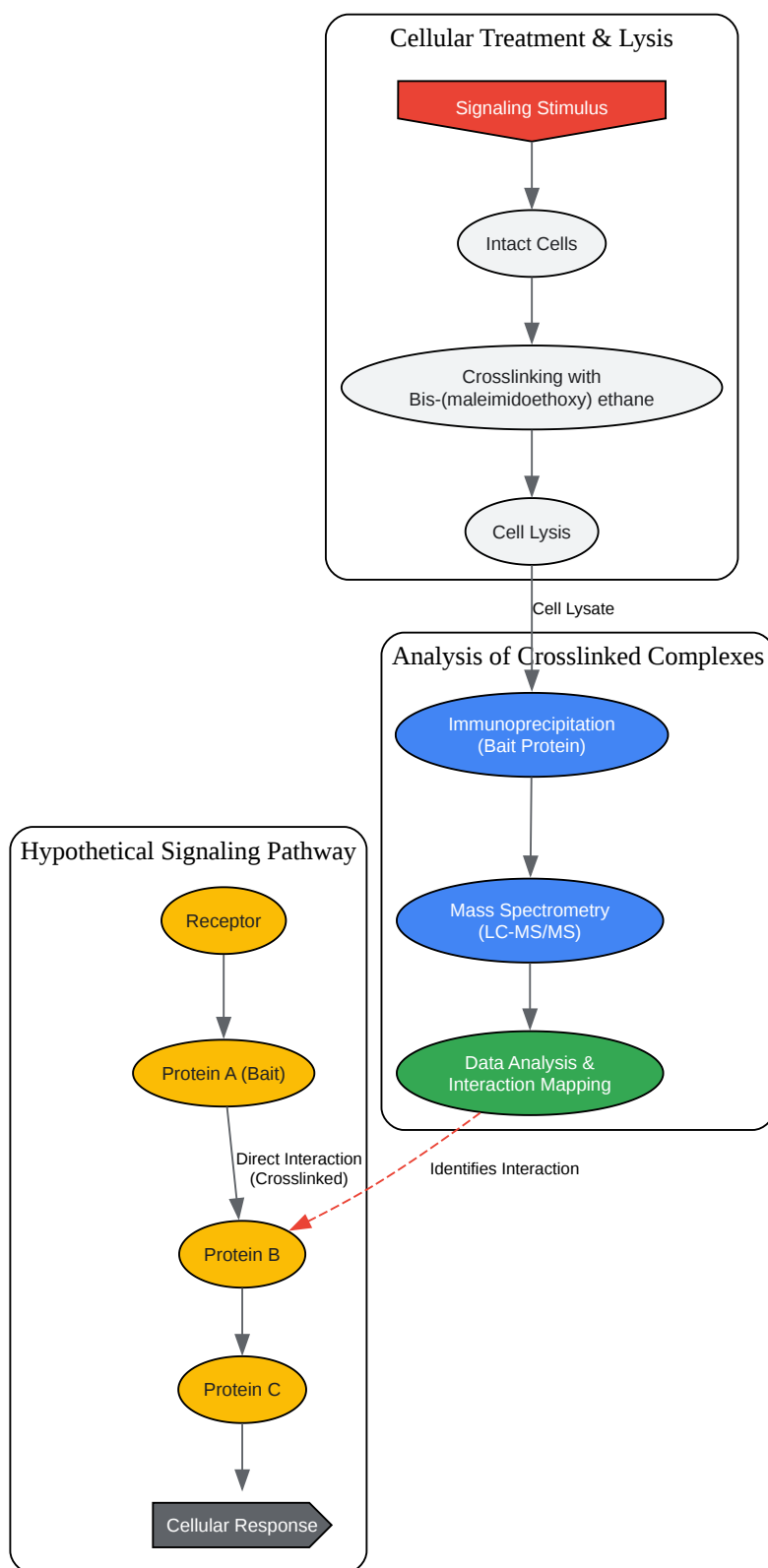


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Caption: Workflow for ADC synthesis using a thiol-reactive crosslinker.

## Signaling Pathway Investigation using Crosslinking

Crosslinking with agents like **Bis-(maleimidoethoxy) ethane** can be employed to "capture" transient protein-protein interactions within a signaling pathway for subsequent identification by mass spectrometry.



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Caption: Investigating protein interactions in a signaling pathway.

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## References

- 1. [PDF] Light-mediated Formation and Patterning of Hydrogels for Cell Culture Applications | Semantic Scholar [semanticscholar.org]
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